

Spectroscopic Profile of 2-Fluoro-4-nitrobenzaldehyde: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Fluoro-4-nitrobenzaldehyde

CAS No.: 157701-72-9

Cat. No.: B122873

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Fluoro-4-nitrobenzaldehyde**, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. Due to the limited availability of published experimental spectra for this specific molecule, this guide presents a detailed analysis based on predicted data and established spectroscopic principles derived from closely related analogs. The information herein is intended to serve as a valuable reference for the identification, characterization, and quality control of **2-Fluoro-4-nitrobenzaldehyde** in a research and development setting.

Molecular Structure and Properties

2-Fluoro-4-nitrobenzaldehyde possesses a molecular formula of $C_7H_4FNO_3$ and a molecular weight of 169.11 g/mol ^{[1][2]}. The presence of a fluorine atom, a nitro group, and an aldehyde functional group on the benzene ring results in a unique electronic environment, which is reflected in its spectroscopic characteristics.

Predicted Spectroscopic Data

The following tables summarize the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-Fluoro-4-nitrobenzaldehyde**. These predictions are based on computational models and analysis of spectral data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Data (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~10.4	s	-	H-C=O
~8.2	d	~8.5	H-6
~8.0	dd	~8.5, ~2.0	H-5
~7.9	d	~2.0	H-3

Note: The chemical shifts of the aromatic protons are influenced by the electron-withdrawing effects of the nitro and aldehyde groups, and the electron-donating/withdrawing nature of the fluorine atom.

Table 2: Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~188	C=O
~165 (d, $^1\text{JCF} \approx 260$ Hz)	C-F
~150	C-NO ₂
~135	C-1
~129 (d, $^3\text{JCF} \approx 8$ Hz)	C-3
~125 (d, $^2\text{JCF} \approx 25$ Hz)	C-5
~115 (d, $^2\text{JCF} \approx 20$ Hz)	C-6

Note: The carbon attached to the fluorine will appear as a doublet due to C-F coupling. Long-range C-F couplings may also be observed for other carbons.

Table 3: Predicted ^{19}F NMR Data (470 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~ -110	Ar-F

Note: The chemical shift is relative to a standard such as CFCl_3 .

Infrared (IR) Spectroscopy

Table 4: Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
~3100 - 3000	Medium	Aromatic C-H stretch
~2850, ~2750	Weak	Aldehyde C-H stretch (Fermi doublet)
~1710	Strong	C=O stretch (aldehyde)
~1610, ~1470	Medium-Strong	Aromatic C=C stretch
~1530, ~1350	Strong	Asymmetric and symmetric NO_2 stretch
~1250	Strong	C-F stretch
~850	Strong	C-H out-of-plane bend

Mass Spectrometry (MS)

Table 5: Predicted Mass Spectrometry Fragmentation

m/z	Interpretation
169	$[M]^+$ (Molecular ion)
168	$[M-H]^+$
140	$[M-CHO]^+$
123	$[M-NO_2]^+$
95	$[M-CHO-NO_2]^+$
75	$[C_6H_4F]^+$

Note: The fragmentation pattern is characteristic of substituted benzaldehydes, with initial losses of the formyl and nitro groups being prominent.

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **2-Fluoro-4-nitrobenzaldehyde**.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **2-Fluoro-4-nitrobenzaldehyde** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Utilize a 500 MHz NMR spectrometer.
- 1H NMR Acquisition:
 - Acquire the spectrum with a 90° pulse.
 - Set the spectral width to cover the range of 0-12 ppm.
 - Use a relaxation delay of 1-2 seconds.
 - Collect a sufficient number of scans (e.g., 16-32) to achieve a good signal-to-noise ratio.

- ^{13}C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - Set the spectral width to cover the range of 0-200 ppm.
 - Use a longer relaxation delay (e.g., 2-5 seconds).
 - A larger number of scans (e.g., 1024 or more) will be required due to the low natural abundance of ^{13}C .
- ^{19}F NMR Acquisition:
 - Acquire the spectrum with a 90° pulse.
 - Set the spectral width to an appropriate range for aromatic fluorine compounds (e.g., -100 to -130 ppm).
 - Use a relaxation delay of 1-2 seconds.
- Data Processing: Process the raw data by applying a Fourier transform, phase correction, and baseline correction. Integrate the signals in the ^1H NMR spectrum to determine the relative proton ratios.

IR Spectroscopy

- Sample Preparation (Solid): Prepare a KBr (potassium bromide) pellet by grinding a small amount (1-2 mg) of **2-Fluoro-4-nitrobenzaldehyde** with approximately 100-200 mg of dry KBr powder. Press the mixture into a thin, transparent disk using a hydraulic press. Alternatively, for a quicker analysis, a solid sample can be analyzed using an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition:
 - Record a background spectrum of the empty sample compartment (or the clean ATR crystal).

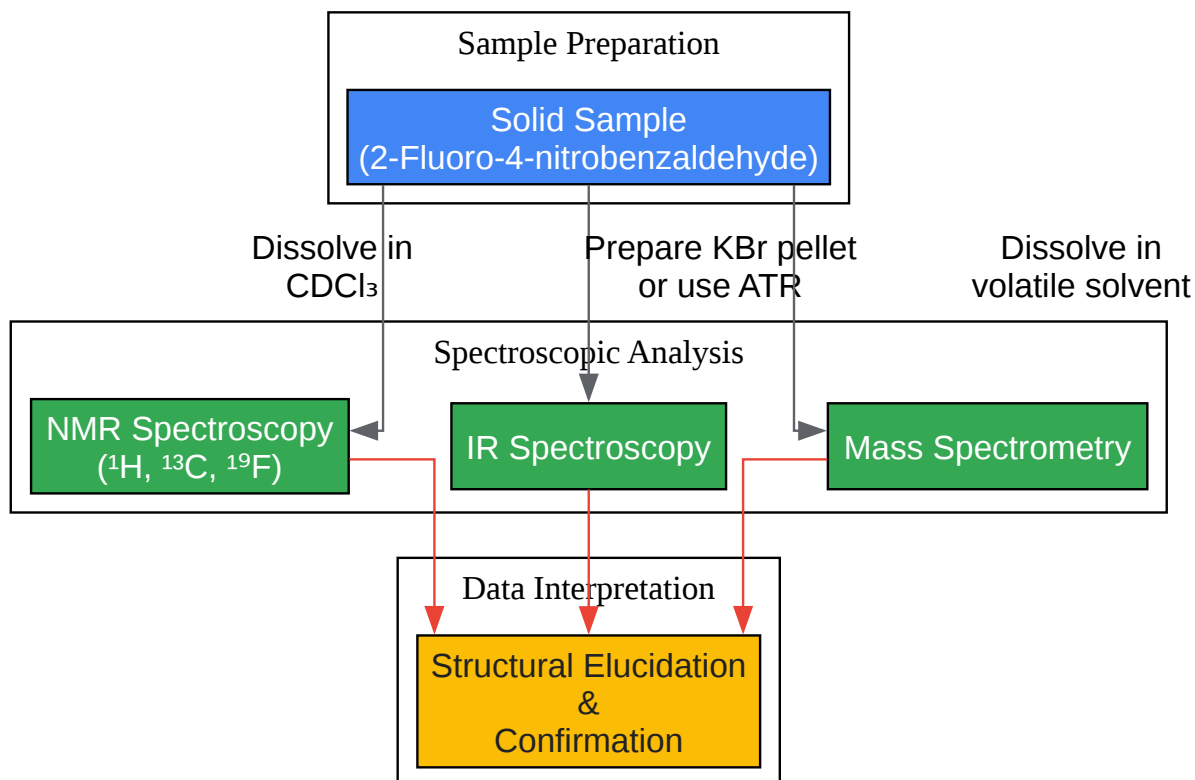
- Place the KBr pellet or the solid sample on the ATR crystal in the sample holder.
- Record the sample spectrum over the range of 4000-400 cm^{-1} .
- Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry

- Sample Preparation: Dissolve a small amount of **2-Fluoro-4-nitrobenzaldehyde** in a suitable volatile solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 mg/mL.
- Instrumentation: A mass spectrometer equipped with an Electron Ionization (EI) source is typically used for the analysis of small, volatile molecules.
- Acquisition:
 - Introduce the sample into the ion source, often via a direct insertion probe or through a gas chromatograph (GC-MS).
 - Set the ionization energy to 70 eV.
 - Scan a mass range appropriate for the compound (e.g., m/z 40-200).
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure of the compound.

Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a solid organic compound like **2-Fluoro-4-nitrobenzaldehyde**.



[Click to download full resolution via product page](#)

Caption: General workflow for the spectroscopic analysis of **2-Fluoro-4-nitrobenzaldehyde**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Fluoro-4-nitrobenzaldehyde [myskinrecipes.com]
- 2. files01.core.ac.uk [files01.core.ac.uk]
- To cite this document: BenchChem. [Spectroscopic Profile of 2-Fluoro-4-nitrobenzaldehyde: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b122873/docs#spectroscopic-profile-of-2-fluoro-4-nitrobenzaldehyde-a-technical-guide\]](https://www.benchchem.com/product/b122873/docs#spectroscopic-profile-of-2-fluoro-4-nitrobenzaldehyde-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)